

An In-depth Technical Guide on the Thermodynamic Properties of Disperse Blue 60

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Compound of Interest

Compound Name: *Disperse Blue 60*

Cat. No.: *B15554470*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of C.I. **Disperse Blue 60** (CAS No. 12217-80-0), an anthraquinone-based dye. The information contained herein is intended to support research and development activities, particularly in the context of its physico-chemical behavior and potential interactions in various systems. While primarily used in the textile industry, understanding the fundamental thermodynamic characteristics of such molecules can be valuable in broader scientific disciplines, including material science and environmental chemistry.

Physico-chemical and Thermodynamic Data

The following tables summarize the key quantitative data available for **Disperse Blue 60**, providing a foundation for understanding its behavior in different environments.

Table 1: General Physico-chemical Properties

Property	Value	Reference(s)
CAS Number	12217-80-0	[1]
C.I. Number	61104	[2]
Molecular Formula	C ₂₀ H ₁₇ N ₃ O ₅	[1]
Molecular Weight	379.37 g/mol	[3]
Appearance	Blue-black powder	[4]
Chemical Class	Anthraquinone	[2]

Table 2: Thermodynamic Properties

Property	Value	Temperature (°C)	Conditions/Remarks	Reference(s)
Melting Point	194 °C	-	-	[5]
Boiling Point	> 350 °C	-	No boiling point detected up to 350 °C	[5]
Water Solubility	> 2.5 µg/L	20	pH not specified	[5]
Solubility in Standard Fat	121 mg/100g	20	-	[4]
n-Octanol/Water Partition Coefficient (log Pow)	> 4.2	20	pH not specified	[5]
Vapor Pressure	0 Pa	25	-	[5]
Auto-ignition Temperature	> 550 °C	-	No auto-ignition up to 550 °C	[5]
Flash Point	363.5 °C	-	-	[5]

Table 3: Solubility in Organic Solvents

Solvent	Solubility	Reference(s)
Acetone	Soluble	[4]
Dimethyl formamide	Soluble	[4]
Pyridine	Soluble	[4]
Ethanol	Slightly soluble	[4]

Table 4: Ecotoxicity Data

Organism	Test	Duration	Value	Reference(s)
Danio rerio (Zebra fish)	LC50	96 h	> 1000 ppm	[5]
Daphnia magna	EC50	48 h	> 22 mg/L	[5]
Desmodesmus subspicatus	EC50	96 h	2 mg/L	[5]
Activated sludge	IC50 (Respiration rate)	3 h	> 320 mg/L	[5]

Experimental Protocols

Detailed experimental protocols for the determination of the thermodynamic properties of **Disperse Blue 60** are not extensively published. However, based on standard methodologies for disperse dyes, the following protocols can be applied.

Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and observe other thermal transitions of **Disperse Blue 60**.

Methodology:

- Sample Preparation: Accurately weigh 3-5 mg of **Disperse Blue 60** powder into a standard aluminum DSC pan. Crimp the pan with a lid.
- Instrument Setup:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen) at a flow rate of 50 mL/min.
- Thermal Program:
 - Equilibrate the sample at 25 °C.
 - Heat the sample from 25 °C to 250 °C at a constant heating rate of 10 °C/min.
- Data Analysis: The melting point is determined as the peak temperature of the endothermic event on the resulting DSC thermogram.

Thermal Stability Assessment by Thermogravimetric Analysis (TGA)

Objective: To evaluate the thermal stability and decomposition profile of **Disperse Blue 60**.

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of **Disperse Blue 60** powder into a ceramic TGA pan.
- Instrument Setup:
 - Place the sample pan into the TGA furnace.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a flow rate of 50 mL/min to study thermal decomposition, or with air to study oxidative decomposition.
- Thermal Program:
 - Equilibrate the sample at 30 °C.

- Heat the sample from 30 °C to 600 °C at a constant heating rate of 10 °C/min.
- Data Analysis: The onset of decomposition is identified as the temperature at which a significant weight loss begins on the TGA curve.

Determination of n-Octanol/Water Partition Coefficient (log Pow)

Objective: To determine the lipophilicity of **Disperse Blue 60**, a key parameter in assessing its potential for bioaccumulation.

Methodology:

- Preparation of Phases: Prepare water-saturated n-octanol and n-octanol-saturated water by mixing equal volumes of n-octanol and water, shaking vigorously, and allowing the phases to separate overnight.
- Sample Preparation: Prepare a stock solution of **Disperse Blue 60** in n-octanol.
- Partitioning:
 - Add a known volume of the stock solution to a separatory funnel.
 - Add an equal volume of water.
 - Shake the funnel for a predetermined time (e.g., 1 hour) to allow for partitioning equilibrium to be reached.
 - Allow the phases to separate completely.
- Analysis:
 - Carefully separate the n-octanol and water phases.
 - Determine the concentration of **Disperse Blue 60** in each phase using a suitable analytical technique, such as UV-Vis spectrophotometry, after creating a calibration curve.

- Calculation: The partition coefficient (Pow) is calculated as the ratio of the concentration of the dye in the n-octanol phase to its concentration in the aqueous phase. The log Pow is the base-10 logarithm of this value.

Determination of Aqueous Solubility

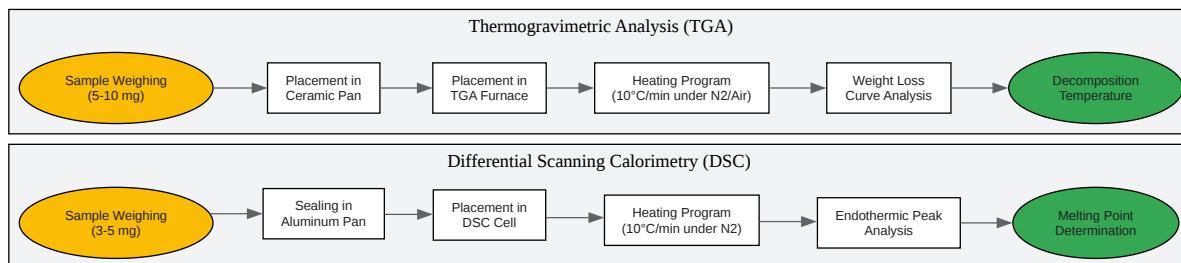
Objective: To quantify the solubility of **Disperse Blue 60** in water.

Methodology:

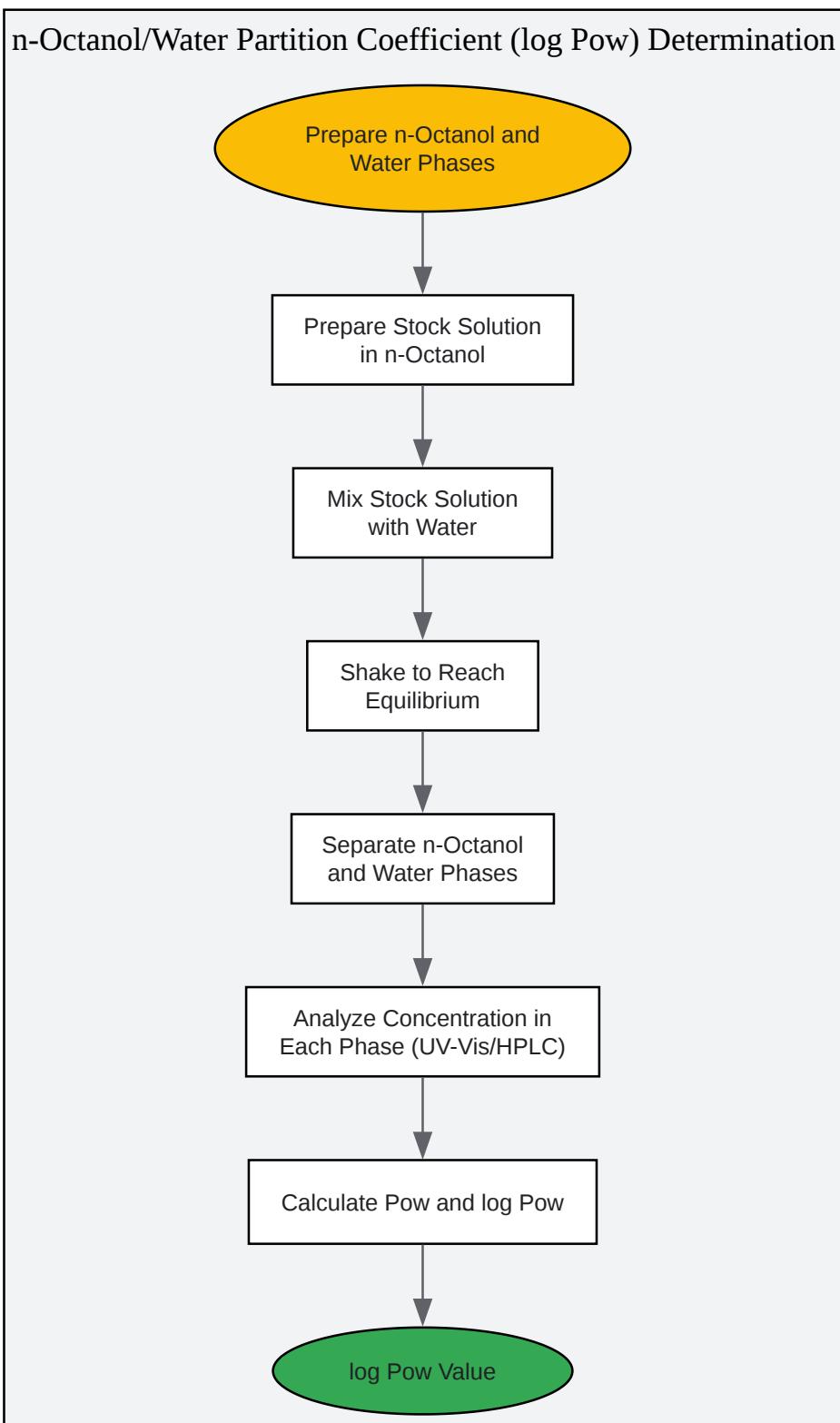
- Sample Preparation: Add an excess amount of **Disperse Blue 60** powder to a known volume of deionized water in a sealed flask.
- Equilibration: Agitate the flask at a constant temperature (e.g., 20 °C) for an extended period (e.g., 48-72 hours) to ensure saturation.
- Phase Separation: Centrifuge or filter the saturated solution to remove any undissolved solid particles.
- Analysis: Determine the concentration of **Disperse Blue 60** in the clear aqueous phase using a sensitive analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- Calculation: The aqueous solubility is reported as the concentration of the dye in the saturated solution (e.g., in µg/L or mg/L).

Visualizations

The following diagrams illustrate the experimental workflows for determining the key thermodynamic properties of **Disperse Blue 60**.

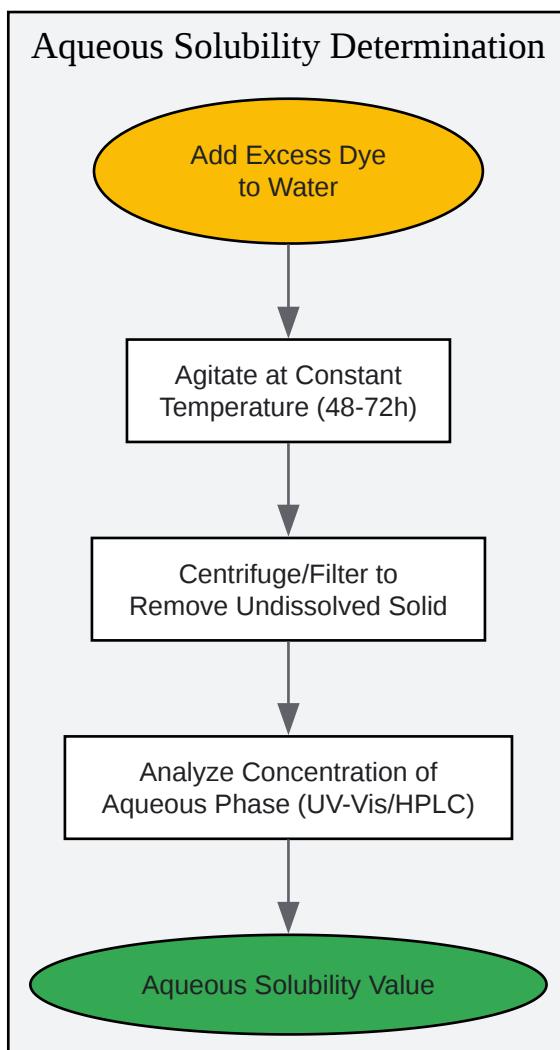
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Caption: Workflow for Thermal Analysis of **Disperse Blue 60**.



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Caption: Workflow for log Pow Determination of **Disperse Blue 60**.



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Caption: Workflow for Aqueous Solubility of **Disperse Blue 60**.

Concluding Remarks

The thermodynamic data presented in this guide for **Disperse Blue 60** highlight its hydrophobic nature, as indicated by its very low water solubility and high log Pow value.^[5] Its thermal stability is significant, with a high melting point and decomposition temperature, which is consistent with its application in high-temperature dyeing processes.^{[2][5]} The provided experimental protocols offer a standardized approach for the characterization of these and similar compounds. While **Disperse Blue 60** is not a pharmaceutical agent, the detailed understanding of its thermodynamic properties is crucial for assessing its environmental fate,

potential for bioaccumulation, and for the development of effective wastewater treatment strategies.^{[6][7]} Furthermore, the physico-chemical data can inform the design and synthesis of new molecules with tailored properties in various fields, including functional materials and diagnostics.

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